

In-Depth Technical Guide: Spectral Analysis of Glycolic Acid Tert-Butyl Ester

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Tert-butyl 2-hydroxyacetate*

Cat. No.: B1279748

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectral data for glycolic acid tert-butyl ester (also known as **tert-butyl 2-hydroxyacetate**), a key intermediate in various organic syntheses. This document details the expected nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data, alongside detailed experimental protocols for its synthesis and spectral analysis.

Spectral Data Summary

The following tables summarize the expected quantitative spectral data for glycolic acid tert-butyl ester based on its chemical structure and data from analogous compounds.

Table 1: Predicted ^1H NMR Spectral Data for Glycolic Acid Tert-Butyl Ester

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
~4.1	s	2H	HO-CH ₂ -
~2.5-3.5	br s	1H	HO-CH ₂ -
1.48	s	9H	-C(CH ₃) ₃

Note: The chemical shift of the hydroxyl proton is highly dependent on the solvent and concentration.

Table 2: Predicted ^{13}C NMR Spectral Data for Glycolic Acid Tert-Butyl Ester

Chemical Shift (δ) ppm	Assignment
~172	C=O (Ester)
~82	-C(CH ₃) ₃
~61	HO-CH ₂ -
~28	-C(CH ₃) ₃

Table 3: Key IR Absorption Bands for Glycolic Acid Tert-Butyl Ester

Wavenumber (cm $^{-1}$)	Intensity	Assignment
3500-3200	Broad	O-H stretch (alcohol)
2980-2850	Medium-Strong	C-H stretch (alkane)
~1735	Strong	C=O stretch (ester)
~1250, ~1150	Strong	C-O stretch (ester)

Table 4: Predicted Mass Spectrometry Data (Electron Ionization - EI) for Glycolic Acid Tert-Butyl Ester

m/z	Relative Intensity	Assignment
132	Low	[M] $^+$ (Molecular Ion)
117	Moderate	[M - CH ₃] $^+$
76	Moderate	[M - C ₄ H ₈] $^+$ or [HOCH ₂ COOH] $^+$
57	High	[C(CH ₃) ₃] $^+$ (tert-butyl cation)

Experimental Protocols

Synthesis of Glycolic Acid Tert-Butyl Ester via Fischer-Speier Esterification

This protocol outlines a standard laboratory procedure for the synthesis of glycolic acid tert-butyl ester.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Materials:

- Glycolic acid
- tert-Butanol (excess)
- Concentrated sulfuric acid (catalyst)
- Toluene
- Saturated sodium bicarbonate solution
- Brine
- Anhydrous magnesium sulfate
- Round-bottom flask
- Dean-Stark apparatus
- Reflux condenser
- Separatory funnel
- Rotary evaporator

Procedure:

- In a round-bottom flask equipped with a Dean-Stark apparatus and a reflux condenser, combine glycolic acid, a 5-fold molar excess of tert-butanol, and a catalytic amount of concentrated sulfuric acid in toluene.

- Heat the mixture to reflux. The water produced during the reaction will be collected in the Dean-Stark trap.
- Monitor the reaction progress by observing the amount of water collected. The reaction is typically complete when the theoretical amount of water has been collected.
- Cool the reaction mixture to room temperature.
- Transfer the mixture to a separatory funnel and wash sequentially with water, saturated sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous magnesium sulfate.
- Filter the drying agent and concentrate the filtrate using a rotary evaporator to yield the crude product.
- Purify the crude product by vacuum distillation to obtain pure glycolic acid tert-butyl ester.

Spectral Data Acquisition

The following are general protocols for obtaining the spectral data.

2.2.1 NMR Spectroscopy

- ^1H and ^{13}C NMR spectra are typically recorded on a 300 MHz or 500 MHz spectrometer.
- The sample is dissolved in a deuterated solvent, commonly chloroform-d (CDCl_3), with tetramethylsilane (TMS) used as an internal standard (0 ppm).

2.2.2 IR Spectroscopy

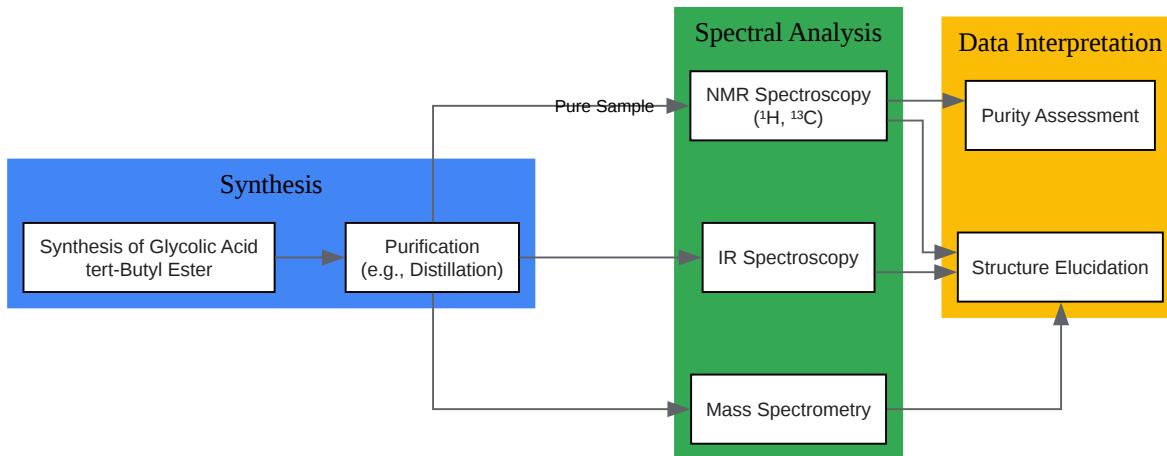
- Infrared spectra can be obtained using a Fourier-Transform Infrared (FT-IR) spectrometer.
- For liquid samples, a thin film can be prepared between two salt plates (e.g., NaCl or KBr). For solid samples, a KBr pellet or a Nujol mull can be prepared.

2.2.3 Mass Spectrometry

- Mass spectra are typically acquired using a mass spectrometer with an electron ionization (EI) source.
- The sample is introduced into the instrument, often via direct infusion or after separation by gas chromatography (GC-MS).

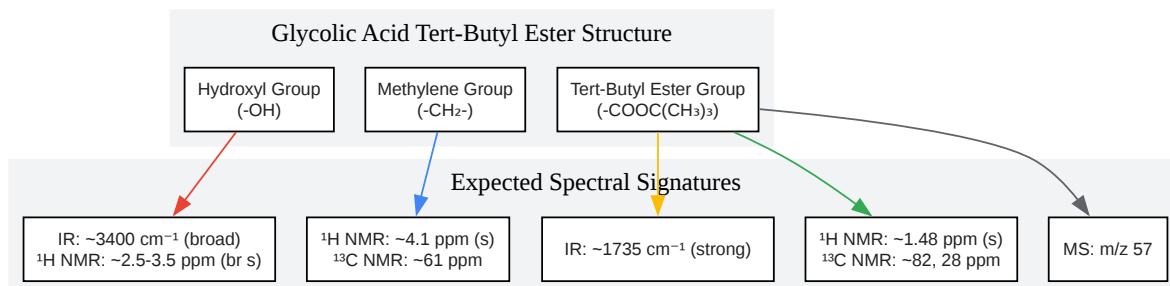
Visualizations

The following diagrams illustrate key workflows and relationships in the spectral analysis of glycolic acid tert-butyl ester.



[Click to download full resolution via product page](#)

Workflow for the synthesis and spectral analysis of glycolic acid tert-butyl ester.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Fischer–Speier esterification - Wikipedia [en.wikipedia.org]
- 2. athabascau.ca [athabascau.ca]
- 3. taylorandfrancis.com [taylorandfrancis.com]
- To cite this document: BenchChem. [In-Depth Technical Guide: Spectral Analysis of Glycolic Acid Tert-Butyl Ester]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1279748#glycolic-acid-tert-butyl-ester-spectral-data-nmr-ir-ms>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com